

IUPAC name for 2,2',4'-Trichloroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2',4'-Trichloroacetophenone

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An In-depth Technical Guide to 2-chloro-1-(2,4-dichlorophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

2-chloro-1-(2,4-dichlorophenyl)ethanone, commonly referred to as **2,2',4'-Trichloroacetophenone**, is a halogenated aromatic ketone of significant interest in the chemical and pharmaceutical industries. Its IUPAC name is 2-chloro-1-(2,4-dichlorophenyl)ethanone[1]. This polyhalogenated compound serves as a critical building block and intermediate in the synthesis of a variety of organic molecules, most notably in the production of antifungal agents and agrochemicals[2][3][4][5][6]. This document provides a comprehensive technical overview of its chemical properties, synthesis protocols, metabolic pathways, and toxicological profile, tailored for professionals in research and development.

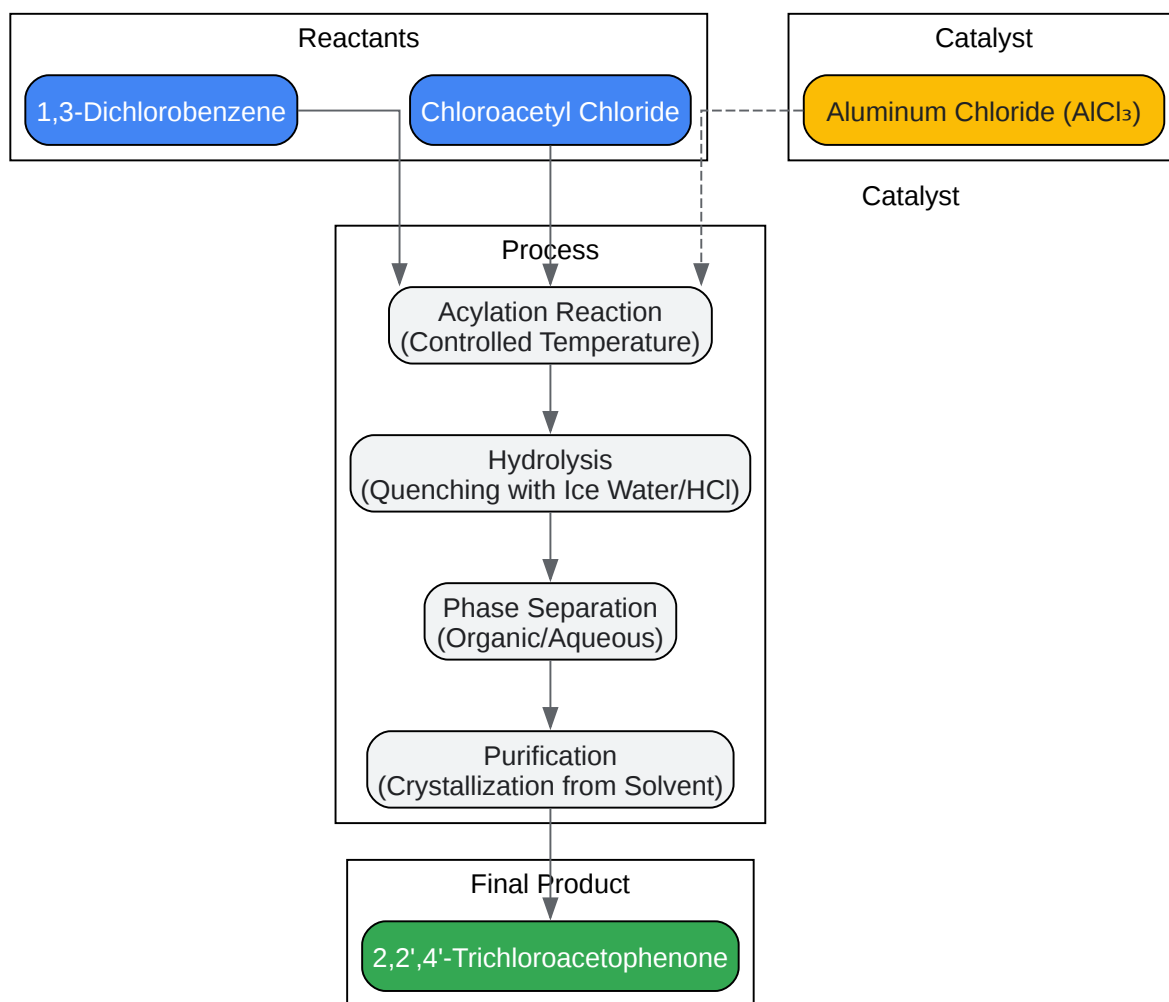
Chemical and Physical Properties

2,2',4'-Trichloroacetophenone is an off-white to yellow crystalline solid at room temperature, often with a faint, aromatic odor characteristic of chlorinated ketones[1][2][3]. It is classified as a lachrymator, causing irritation to the eyes[2][3][7]. Its key physicochemical properties are summarized below.

Property	Value	References
IUPAC Name	2-chloro-1-(2,4-dichlorophenyl)ethanone	[1]
Synonyms	2,2',4'-Trichloroacetophenone, 2,4-Dichlorophenacyl chloride, α ,2,4-Trichloroacetophenone	[1][2][6][8]
CAS Number	4252-78-2	[1][3][9]
Molecular Formula	C ₈ H ₅ Cl ₃ O	[1][2][3][8]
Molecular Weight	223.48 g/mol	[1][3][4]
Melting Point	47-54 °C	[3][6]
Boiling Point	130-135 °C @ 4 mmHg	[3]
Flash Point	>110 °C (>230 °F)	[1][3][7]
Appearance	Off-white to yellow crystalline solid	[1][2][3]
Water Solubility	60 mg/L (20 °C); Insoluble	[2][3][7]
Stability	Stable under normal temperatures and pressures	[2]

Synthesis and Manufacturing

The primary industrial synthesis route for **2,2',4'-Trichloroacetophenone** is the Friedel-Crafts acylation of 1,3-dichlorobenzene with chloroacetyl chloride. This reaction utilizes a Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl₃), to facilitate the electrophilic aromatic substitution[2][4][9].



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General workflow for the Friedel-Crafts acylation synthesis.

Experimental Protocols

Synthesis via Friedel-Crafts Acylation

This protocol is a generalized procedure based on common laboratory and industrial methods[3][4][10].

Materials:

- 1,3-Dichlorobenzene
- Chloroacetyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (or other suitable solvent)
- Ice water
- Dilute Hydrochloric Acid
- Petroleum ether (or other recrystallization solvent)
- Anhydrous sodium sulfate

Procedure:

- **Reaction Setup:** To a three-necked flask equipped with a mechanical stirrer and a dropping funnel, add 1,3-dichlorobenzene and a solvent like dichloromethane at room temperature[3].
- **Catalyst Addition:** Under stirring, add anhydrous aluminum chloride in portions, ensuring the temperature is controlled.
- **Acylation:** Add chloroacetyl chloride dropwise from the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature, typically not exceeding 30-40 °C[4].
- **Reaction Completion:** After the addition is complete, the mixture is stirred for several hours (e.g., 3 hours) at a controlled temperature (e.g., 30 °C) or heated to reflux to ensure the reaction goes to completion[3][4].

- **Quenching:** The reaction mixture is then carefully poured into a beaker containing ice water and dilute hydrochloric acid to quench the reaction and decompose the aluminum chloride complex[3][4].
- **Extraction and Washing:** The organic layer is separated. The aqueous layer may be extracted with additional solvent. The combined organic layers are washed with brine.
- **Drying and Concentration:** The organic phase is dried over anhydrous sodium sulfate, filtered, and the solvent is removed by rotary evaporation[3][4].
- **Purification:** The resulting crude solid is purified by recrystallization from a suitable solvent, such as ethanol or petroleum ether, to yield the final product as an off-white solid[3][4].

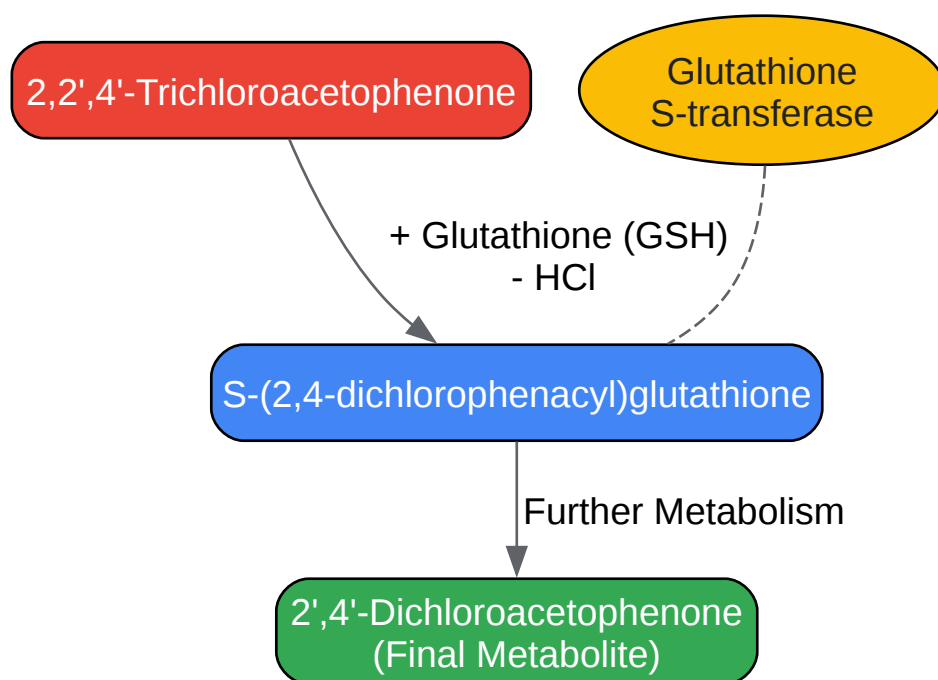
Analytical Characterization

- **Infrared (IR) Spectroscopy:** The IR spectrum is used to identify functional groups. A key feature is the characteristic C=O stretching vibration for the ketone group, which appears in the range of 1685–1690 cm^{-1} [9].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectroscopy are employed to provide detailed structural information about the hydrogen and carbon framework of the molecule[9].

Biological Activity and Metabolism

While primarily used as a chemical intermediate, studies have investigated the biological interactions and metabolic fate of **2,2',4'-Trichloroacetophenone**, particularly in the context of toxicology.

Research indicates that its metabolism is a detoxification process primarily involving a glutathione (GSH)-dependent reductive dehalogenation[9]. This pathway is crucial for understanding the compound's toxicokinetics.



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Metabolic pathway via glutathione-dependent dehalogenation.[9]

This compound has been evaluated in high-throughput screening programs like the ToxCast project to assess its potential for biological activity across various cellular pathways[9].

Toxicology and Safety

2,2',4'-Trichloroacetophenone is classified as a hazardous substance with significant acute toxicity. Safe handling is critical.

Acute Effects:

- Toxicity: It is considered toxic if swallowed and may be harmful upon inhalation or skin contact[2][7][9][11].
- Corrosivity: The compound causes severe skin burns and serious eye damage[1][2][9][11].
- Irritation: It is a lachrymator and may cause respiratory irritation[2][7]. Symptoms of inhalation exposure can include coughing, wheezing, laryngitis, and shortness of breath, and in severe cases, chemical pneumonitis and pulmonary edema[7].

Chronic Effects & Mutagenicity:

- Prolonged exposure may lead to dermatitis and central nervous system depression[2].
- It is considered a possible mutagen based on in vitro studies, such as the Ames test[2][12].
- There is currently insufficient evidence to classify it as a human carcinogen by major agencies like IARC or the EPA[2][13].

Hazard Class	GHS Category	Hazard Statement	References
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic or Harmful if swallowed	[1][2]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[2][11]
Serious Eye Damage	Category 1	H318: Causes serious eye damage	[1]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[1]
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life	[1]

Handling Recommendations:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat[2][13].
- Store in a cool, dry, dark place in a tightly sealed container, away from incompatible substances like strong bases and oxidizing agents[2][3].

Applications in Research and Drug Development

The primary utility of **2,2',4'-Trichloroacetophenone** is as a versatile chemical intermediate.

- **Antifungal Agents:** It is a key precursor in the synthesis of imidazole-based antifungal drugs, including Isoconazole, Miconazole, and Econazole[3][4][5][10][14]. Its structure provides the 2,4-dichlorophenyl moiety common to these pharmaceuticals.
- **Agrochemicals:** It serves as a building block for various herbicides and pesticides[2][6][15].
- **Organic Synthesis:** Its reactivity makes it a valuable reagent for introducing the 2,4-dichlorophenacyl group into molecules, which is useful in developing new compounds with potential biological activities for drug discovery[6].

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References

1. 2,2',4'-Trichloroacetophenone | C₈H₅Cl₃O | CID 20250 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Page loading... [wap.guidechem.com]
3. 2,2',4'-Trichloroacetophenone | 4252-78-2 [chemicalbook.com]
4. 2,2',4'-Trichloroacetophenone synthesis - chemicalbook [chemicalbook.com]
5. buildingblock.bocsci.com [buildingblock.bocsci.com]
6. chemimpex.com [chemimpex.com]
7. 2,2',4'-TRICHLOROACETOPHENONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
8. CAS 4252-78-2: 2,2',4'-Trichloroacetophenone | CymitQuimica [cymitquimica.com]
9. 2,2',4'-Trichloroacetophenone | CAS 4252-78-2 | RUO [benchchem.com]
10. CN103613491A - Preparation method of 2',2',4'-trichloroacetophenon - Google Patents [patents.google.com]

- 11. 2,2',4'-Trichloroacetophenone 4252-78-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 12. 2,2',4'-Trichloroacetophenone (4252-78-2) | Chemical Effects in Biological Systems [cebs.niehs.nih.gov]
- 13. chemicalbook.com [chemicalbook.com]
- 14. chembk.com [chembk.com]
- 15. Trichloro acetophenone [anshulchemicals.com]
- To cite this document: BenchChem. [IUPAC name for 2,2',4'-Trichloroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044736#iupac-name-for-2-2-4-trichloroacetophenone]

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